

# Introduction: Contextualizing 2-(6-Bromohexyloxy)tetrahydro-2H-pyran in Modern Research

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## Compound of Interest

**Compound Name:** 2-(6-Bromohexyloxy)tetrahydro-2H-pyran

**Cat. No.:** B104259

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**2-(6-Bromohexyloxy)tetrahydro-2H-pyran** is a bifunctional organic molecule that serves as a critical building block in advanced chemical synthesis. Its structure incorporates a terminal alkyl bromide, a versatile functional group for nucleophilic substitution and coupling reactions, and a tetrahydropyranyl (THP) ether, a common protecting group for alcohols. This combination makes it particularly valuable in multi-step syntheses where precise control over reactivity is paramount.

In the field of drug development, this compound is frequently utilized as a linker molecule, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).<sup>[1]</sup> PROTACs are novel therapeutic agents that leverage the cell's own protein disposal machinery to eliminate disease-causing proteins.<sup>[1]</sup> The hexyl chain of **2-(6-Bromohexyloxy)tetrahydro-2H-pyran** provides the necessary spacing and flexibility for the two active ends of a PROTAC molecule to bind effectively to their respective targets.<sup>[1]</sup> It may also be used as a reactant in the synthesis of other complex molecules with potential biological activity.<sup>[2]</sup>

Given its integral role in synthesizing next-generation therapeutics and other complex chemical entities, a thorough understanding of its safe handling and management is not merely a regulatory formality but a cornerstone of responsible and successful research. This guide provides a comprehensive framework for its use, grounded in an understanding of its chemical properties and potential hazards.

## Section 1: Physicochemical Properties and Hazard Identification

While comprehensive toxicological data for **2-(6-Bromohexyloxy)tetrahydro-2H-pyran** is not readily available, a professional risk assessment must be based on the known properties of its constituent functional groups—an alkyl bromide and a THP ether.<sup>[3][4]</sup> The primary hazards are associated with its combustible nature and potential as an irritant.

Table 1: Physicochemical and Safety Data

| Property                | Value  | Source(s)                               |
|-------------------------|--|---|
| CAS Number              | 53963-10-3   | <a href="#">[2]</a> <a href="#">[5]</a> |
| Molecular Formula       | C <sub>11</sub> H <sub>21</sub> BrO <sub>2</sub>   | <a href="#">[1]</a> <a href="#">[5]</a> |
| Molecular Weight        | 265.19 g/mol   | <a href="#">[1]</a> <a href="#">[5]</a> |
| Appearance              | Colorless to Almost Colorless<br>Clear Liquid  |   |
| Boiling Point           | 125 °C at 0.1 mmHg   | <a href="#">[2]</a> <a href="#">[5]</a> |
| Density                 | 1.209 g/mL at 25 °C  | <a href="#">[2]</a> <a href="#">[5]</a> |
| Flash Point             | 110 °C (230 °F) - Closed Cup   | <a href="#">[5]</a>                     |
| Storage Temperature     | 2-8°C Recommended  | <a href="#">[5]</a>                     |
| Incompatibilities       | Strong oxidizing agents  | <a href="#">[6]</a> <a href="#">[7]</a> |
| Hazardous Decomposition | Upon combustion, may produce carbon monoxide, carbon dioxide, and hydrogen halides (e.g., hydrogen bromide). | <a href="#">[8]</a>                     |

## Section 2: Core Risk Assessment and Mitigation Strategies

The causality behind safety protocols stems from the molecule's structure. The alkyl bromide moiety presents a potential for reactivity, while the overall organic structure dictates its physical hazards and physiological interactions.

## Health Hazard Analysis

- Eye and Skin Irritation: Although specific data is sparse, compounds with similar structures are known to cause skin and serious eye irritation.[\[6\]](#)[\[9\]](#) Prolonged or repeated contact with the skin should be avoided as the molecule's lipophilicity may facilitate absorption. The primary risk is direct contact with the liquid.
- Inhalation: While the boiling point is high, reducing its volatility at ambient temperatures, vapors can be generated during heating or aerosolized during transfers. Inhalation of mists or vapors may cause respiratory irritation.[\[9\]](#) Therefore, all handling should be performed in a well-ventilated area.
- Ingestion: Ingestion is a low-probability event in a controlled laboratory setting but may be harmful.

## Engineering Controls: The First Line of Defense

The principle of E-E-A-T (Expertise, Experience, Authoritativeness, Trustworthiness) dictates that personal protective equipment (PPE) is the last line of defense. The primary mitigation strategy is robust engineering controls.

- Chemical Fume Hood: All transfers, manipulations, and reactions involving this compound must be conducted within a certified chemical fume hood to prevent the accumulation of vapors and protect the user from inhalation exposure.[\[4\]](#)
- Safety Infrastructure: The laboratory must be equipped with easily accessible and fully functional safety showers and eyewash stations.[\[6\]](#)[\[10\]](#) This is a self-validating system; their presence is non-negotiable for any work with potentially irritating chemicals.

## Section 3: Standard Operating Protocol (SOP) for Handling

This protocol is designed to be a self-validating system, ensuring that each step reinforces a safe working environment.

## Required Personal Protective Equipment (PPE)

A risk assessment indicates that a standard Level D PPE ensemble is appropriate for routine handling in a controlled environment, with specific enhancements for hand and eye protection.  
[11][12]

- Eye/Face Protection: ANSI Z87.1-compliant chemical splash goggles are mandatory.[13] A face shield should be worn over goggles during procedures with a higher risk of splashing or energetic reactions.[13][14]
- Hand Protection: Chemical-resistant gloves (disposable nitrile gloves are suitable for incidental contact) must be worn.[13][15] It is critical to inspect gloves before use and change them immediately if contamination is suspected. Never reuse disposable gloves.
- Body Protection: A flame-resistant laboratory coat must be worn and fully buttoned.[13] Full-length pants and closed-toe, closed-heel shoes are required to cover all exposed skin.[13]

## Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all required engineering controls are operational and all PPE is correctly donned. Clear the workspace in the fume hood of any unnecessary equipment or chemicals.
- Aliquotting and Transfer: Conduct all transfers slowly and carefully to avoid splashing or aerosol generation. Use appropriate tools like pipettes or syringes.
- Heating: If the procedure requires heating, use a well-controlled heating mantle or oil bath with temperature feedback. Never heat sealed containers, as this can lead to pressure buildup and explosion.
- Post-Handling: After use, ensure the container is tightly sealed.[4] Decontaminate the work area thoroughly.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[6] Do not eat, drink, or smoke in areas where chemicals are handled.

[\[16\]](#)

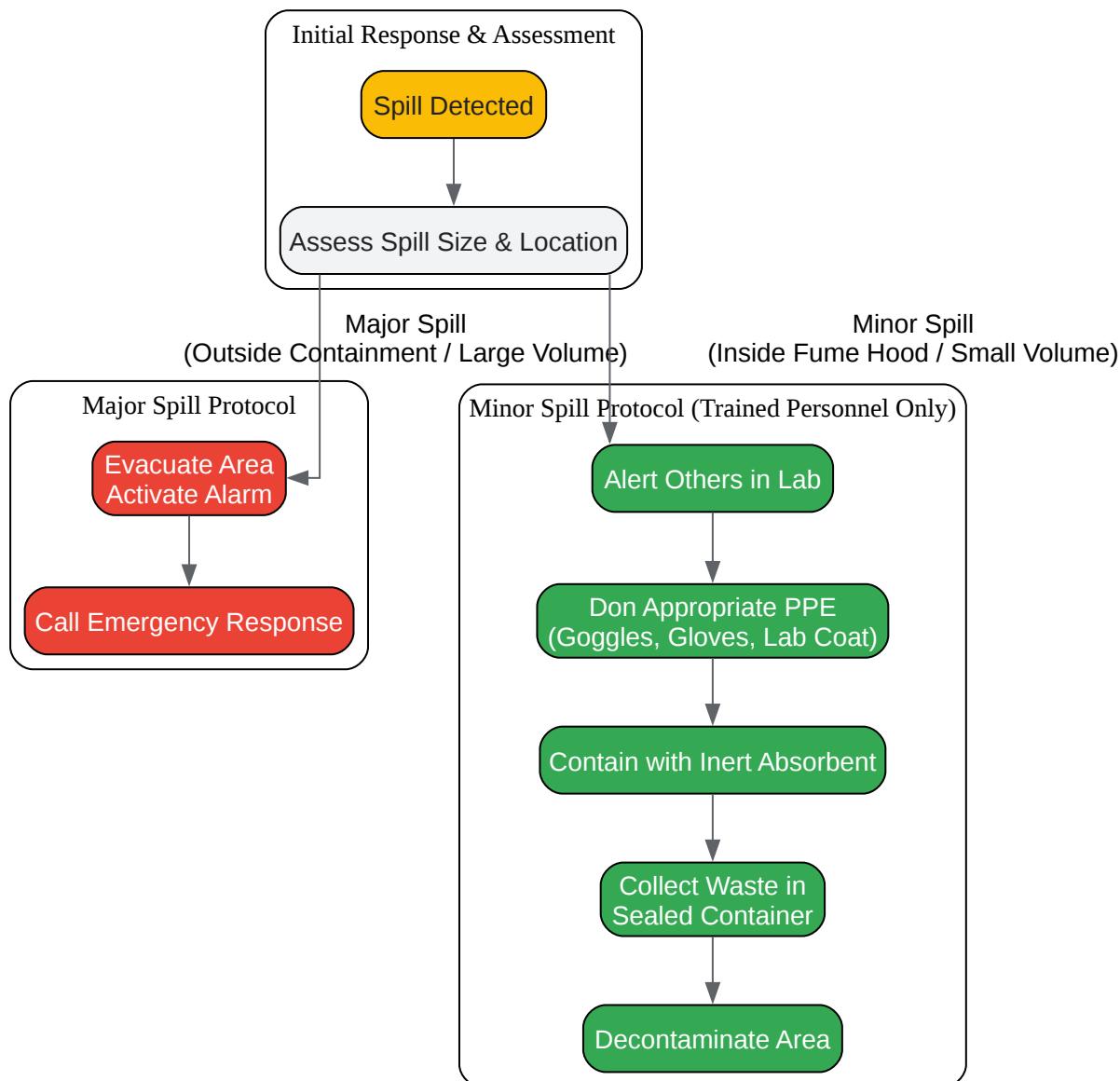
## Section 4: Storage, Spills, and Disposal Conditions for Safe Storage

- Store the compound in a cool, dry, and well-ventilated area, away from strong oxidizing agents.[4][6]
- The recommended storage temperature is refrigerated (2-8°C).[5]
- Keep containers tightly closed to prevent moisture contamination and potential leakage.

## Emergency Spill Response Protocol

Immediate and correct response to a spill is critical to prevent exposure and further contamination.

- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, typically by ensuring the fume hood is operating correctly.
- Assess & Don PPE: For small spills within a fume hood, trained personnel should don appropriate PPE, including respiratory protection if necessary, chemical-resistant gloves, and eye protection.
- Contain & Absorb: Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or a commercial chemical absorbent.[8][15][16]
- Collect & Dispose: Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste.[15] Label the container clearly.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.
- Report: Report the incident to the laboratory supervisor or safety officer.

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Caption: Workflow for chemical spill response.

## Waste Disposal

Chemical waste must be disposed of responsibly to prevent environmental contamination.

- Dispose of unused product and contaminated materials through a licensed chemical destruction plant or approved waste disposal facility.[\[3\]](#)
- Do not discharge into sewer systems or waterways.[\[3\]](#)[\[16\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)

## Section 5: First Aid Measures

In the event of accidental exposure, follow these procedures while seeking immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[\[6\]](#)[\[15\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[\[6\]](#)[\[15\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[15\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[15\]](#)

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